

# Personal protective equipment for handling ACP-5862-d4

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## Compound of Interest

Compound Name: ACP-5862-d4

Cat. No.: B12418138

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## Essential Safety and Handling Guide for ACP-5862-d4

FOR IMMEDIATE USE BY RESEARCH, SCIENTIST, AND DRUG DEVELOPMENT PROFESSIONALS

This document provides critical safety and logistical information for the handling, use, and disposal of **ACP-5862-d4**, a deuterated metabolite of Acalabrutinib. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of the compound.

### I. Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the consistent and correct use of Personal Protective Equipment. The minimum required PPE for handling **ACP-5862-d4** is outlined below. For tasks with a higher risk of exposure, such as handling large quantities or potential for aerosolization, enhanced PPE is required.

Table 1: Personal Protective Equipment (PPE) Requirements

Body Protection	Eye & Face Protection	Hand Protection	Respiratory Protection
Standard Operations:Chemical-resistant lab coat.	Standard Operations:ANSI Z87.1 compliant safety glasses with side shields.[1][2]	Standard Operations:Disposable nitrile gloves.[1] Change immediately if contaminated.	Standard Operations:Not generally required if handled in a certified chemical fume hood.
High-Risk Operations:Chemical-resistant lab coat or disposable coveralls.	High-Risk Operations:Chemical splash goggles and a full-face shield.[1][2]	High-Risk Operations:Double-gloving with nitrile gloves or wearing Silver Shield gloves under nitrile gloves.	High-Risk Operations:A NIOSH-approved respirator may be necessary if not handled in a fume hood.

## II. Operational Plan: Handling and Disposal

A systematic approach to the handling and disposal of **ACP-5862-d4** is essential to minimize risk and maintain a safe laboratory environment.

### A. Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. The container should be tightly closed. For long-term storage, refrigeration (2-8 °C) or freezing (-20 °C to -80 °C) is recommended to minimize degradation.
- **Inert Atmosphere:** For optimal stability and to prevent isotopic dilution from atmospheric moisture, store under a dry, inert atmosphere like nitrogen or argon.

### B. Handling and Use:

- **Designated Area:** All handling of **ACP-5862-d4** should be conducted in a designated area, such as a certified chemical fume hood, to minimize inhalation exposure.

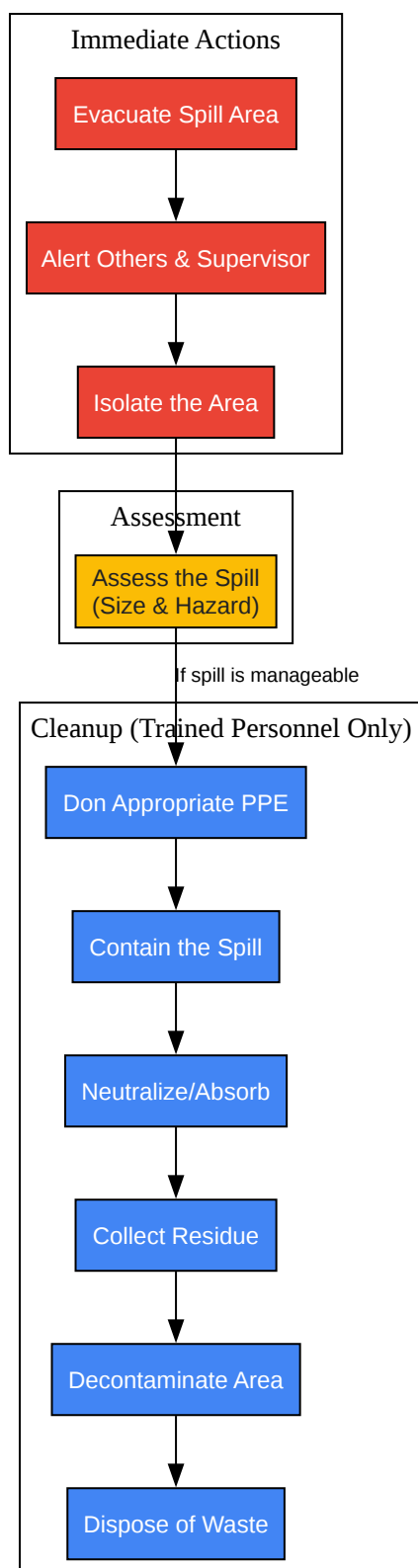
- **Avoid Dust Formation:** Handle the solid compound carefully to avoid the formation of dust and aerosols.
- **Personal Hygiene:** Do not eat, drink, or smoke in areas where the compound is handled. Wash hands thoroughly after handling.
- **First Aid:** In case of accidental exposure, follow the first aid measures outlined in the Material Safety Data Sheet.
  - **Eyes:** Immediately flush with plenty of water for at least 15 minutes.
  - **Skin:** Wash off with soap and plenty of water.
  - **Inhalation:** Move to fresh air.
  - **Ingestion:** Seek immediate medical attention.

#### C. Disposal Plan:

- **Waste Collection:** Collect all waste materials, including contaminated PPE and empty containers, in a designated and clearly labeled hazardous waste container.
- **Disposal Regulations:** Dispose of waste in accordance with all applicable federal, state, and local environmental regulations. Do not dispose of down the drain or in regular trash.
- **Deuterated Solvents:** Used deuterated solvents should be collected separately and disposed of as hazardous waste.

## III. Emergency Procedures: Chemical Spill

In the event of a spill, immediate and appropriate action is critical to contain the hazard and protect personnel.

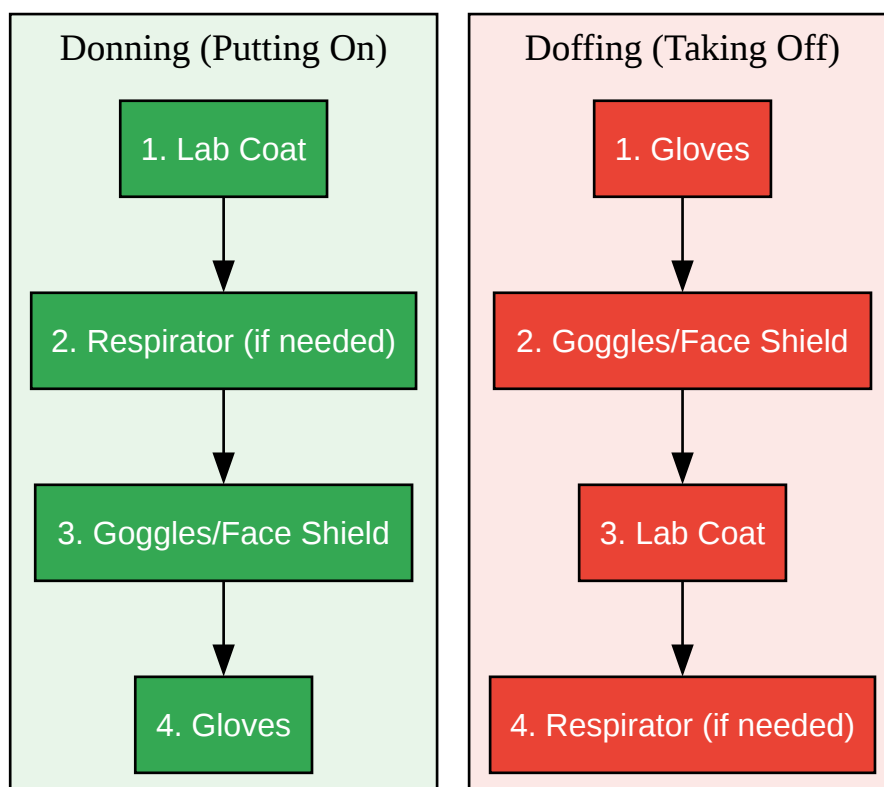


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Caption: Workflow for responding to a chemical spill.

## IV. Personal Protective Equipment (PPE) Donning and Doffing Procedure

The correct sequence for putting on and taking off PPE is crucial to prevent cross-contamination.



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## References

- 1. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]

- 2. How To Select Suitable Personal Protective Equipment (PPE) For Working With Chemicals | US [sdsmanager.com]
- To cite this document: BenchChem. [Personal protective equipment for handling ACP-5862-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12418138#personal-protective-equipment-for-handling-acp-5862-d4]

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